

2-Methylbenzenethiol safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methylbenzenethiol**

Cat. No.: **B091028**

[Get Quote](#)

2-Methylbenzenethiol: A Technical Safety and Handling Guide

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylbenzenethiol, also known as o-thiocresol or o-toluenethiol, is a thiol compound with the chemical formula $\text{CH}_3\text{C}_6\text{H}_4\text{SH}$. It is a versatile reagent in organic synthesis and has applications in the development of pharmaceuticals and other specialty chemicals.^[1] This document provides a comprehensive technical guide on the safety data and handling precautions for **2-Methylbenzenethiol**, designed for professionals in research and drug development. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

2-Methylbenzenethiol is classified as a hazardous chemical under the Globally Harmonized System (GHS).^[2] It is a flammable liquid and vapor and is harmful if swallowed, causing severe skin burns and eye damage.^[2]

GHS Hazard Statements:

- H226: Flammable liquid and vapor

- H302: Harmful if swallowed[2]
- H314: Causes severe skin burns and eye damage[2]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Due to these hazards, it is imperative to handle **2-Methylbenzenethiol** with appropriate engineering controls and personal protective equipment.

Physical and Chemical Properties

The physical and chemical properties of **2-Methylbenzenethiol** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	137-06-4	
Molecular Formula	C ₇ H ₈ S	[4]
Molecular Weight	124.20 g/mol	[4]
Appearance	Clear, colorless to slightly yellow-brown liquid with a strong, disagreeable odor.	[1]
Boiling Point	195 °C (lit.)	[1]
Melting Point	10-12 °C (lit.)	[1]
Density	1.054 g/mL at 25 °C (lit.)	[1]
Flash Point	63 °C (145.4 °F) (lit.)	[2]
Refractive Index	n _{20/D} 1.578 (lit.)	[1]
Solubility	Insoluble in water; soluble in alcohol and ether.	[5]

Toxicological Data

The toxicological profile of **2-Methylbenzenethiol** indicates significant hazards. While comprehensive human data is limited, animal studies provide critical information for risk assessment.

Parameter	Route	Species	Value	Reference(s)
LD50	Intraperitoneal	Mouse	100 mg/kg	[5][6]
Acute Toxicity	Oral	-	Harmful if swallowed	[2]
Safety Profile	Intraperitoneal	-	Poison	[1]

Note: Detailed experimental protocols for the determination of toxicological data are not typically provided in standard safety data sheets.

Handling and Storage Precautions

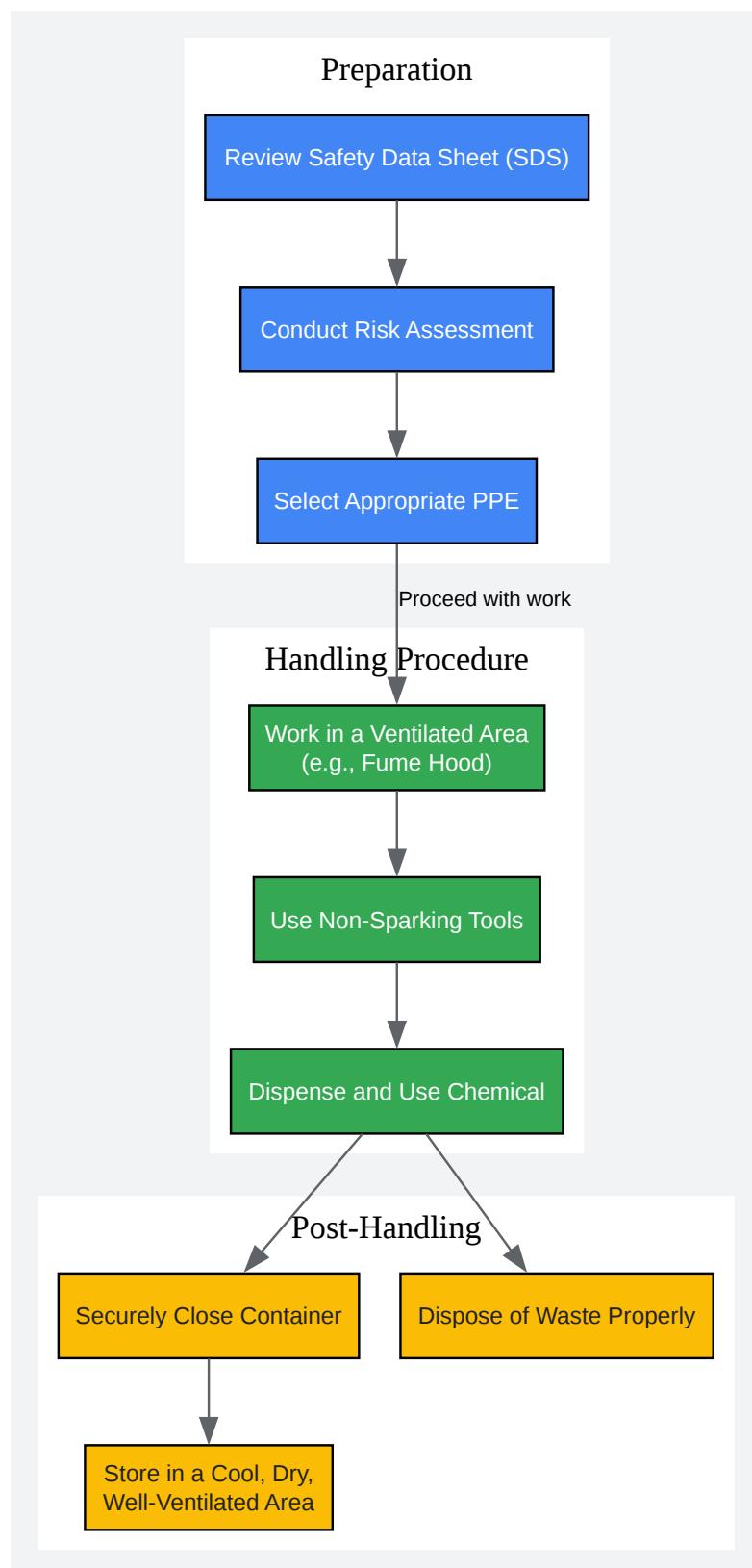
Proper handling and storage are paramount to minimize the risks associated with **2-Methylbenzenethiol**.

Safe Handling:

- Always handle in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Methylbenzenethiol**.

Personal Protective Equipment (PPE)

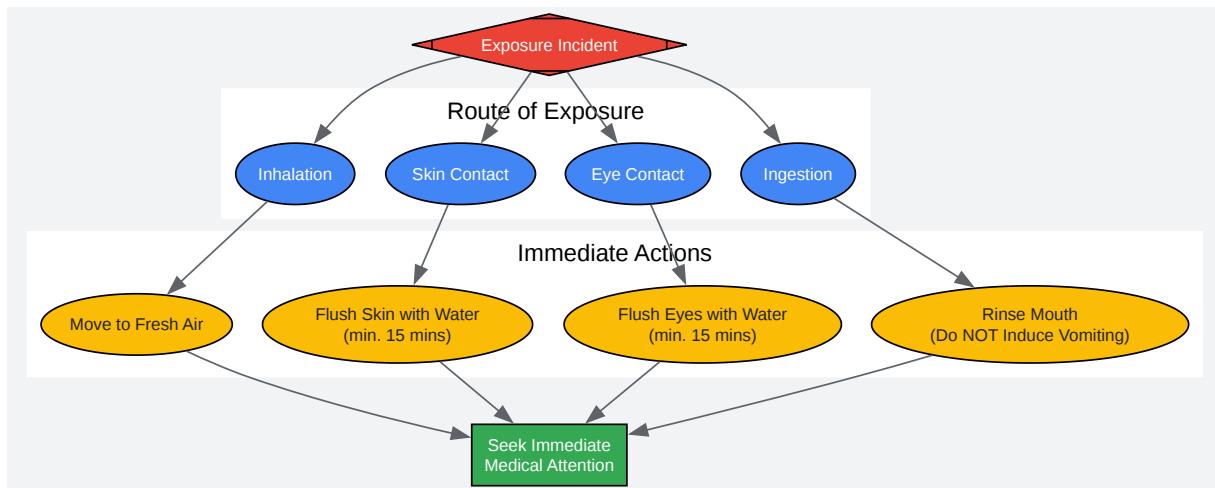
The selection of appropriate PPE is crucial for preventing exposure.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber).
 - Clothing: A lab coat or chemical-resistant apron should be worn. In cases of potential splashing, impervious clothing is recommended.[6]
- Respiratory Protection: If working outside a fume hood or if exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used.[3]

First-Aid Measures

In the event of exposure, immediate action is required.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

[Click to download full resolution via product page](#)

Caption: Logical workflow for emergency first-aid response to exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The substance is a flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment.^[6]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel, universal binder) and place it in a suitable, closed container for disposal.

Stability and Reactivity

- Reactivity: No specific test data is available.
- Chemical Stability: Stable under recommended storage conditions.[5]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition. Exposure to air and direct sunlight.[5]
- Incompatible Materials: Strong oxidizing agents and strong bases.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and sulfur oxides.

Disposal Considerations

Disposal of **2-Methylbenzenethiol** and its containers must be in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

2-Methylbenzenethiol is a valuable chemical for research and development but possesses significant hazards. A thorough understanding and strict implementation of the safety and handling precautions outlined in this guide are essential for mitigating risks. By prioritizing safety through proper engineering controls, personal protective equipment, and emergency preparedness, professionals can handle this substance responsibly and maintain a safe working environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylbenzenethiol | 137-06-4 [chemicalbook.com]
- 2. synergine.com [synergine.com]
- 3. 4-Methylbenzenethiol | C7H8S | CID 7811 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. clearsynth.com [clearsynth.com]
- 5. 2-Thiocresol | C7H8S | CID 8712 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ortho-thiocresol, 137-06-4 [thegoodsentscompany.com]
- To cite this document: BenchChem. [2-Methylbenzenethiol safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091028#2-methylbenzenethiol-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b091028#2-methylbenzenethiol-safety-data-sheet-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com